Mass Spectrometry for the Characterization of Petrelintide: Application Notes and Protocols

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Compound of Interest	
Compound Name:	Petrelintide
Cat. No.:	B15603375

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Introduction

Petrelintide (also known as ZP8396) is a long-acting amylin analogue in development for weight management.[1][2][3] As a 36-amino-acid acylated peptide, its comprehensive structural characterization is crucial for ensuring safety, efficacy, and manufacturing consistency.[4] Mass spectrometry (MS) is an indispensable analytical tool for the detailed characterization of therapeutic peptides like **Petrelintide**, providing precise information on molecular weight, amino acid sequence, and post-translational modifications (PTMs).[5][6] This document provides detailed application notes and protocols for the characterization of **Petrelintide** using mass spectrometry.

Petrelintide is designed to be a stable, long-acting analogue of human amylin that can be formulated at a neutral pH.[7][8] It is under investigation for once-weekly subcutaneous administration.[3][9] The chemical formula for **Petrelintide** is $C_{185}H_{305}N_{49}O_{61}$, with a molar mass of 4191.757 g·mol−1.[10]

Mechanism of Action: Amylin Pathway

Petrelintide mimics the action of the natural hormone amylin, which is co-secreted with insulin from pancreatic β-cells in response to nutrient intake.[3][4] Amylin analogues increase the feeling of fullness (satiety) by directly acting on amylin receptors and by enhancing sensitivity to

the hormone leptin.[3][11] This mechanism, focused on satiety rather than appetite suppression, is distinct from that of GLP-1 receptor agonists.[3]
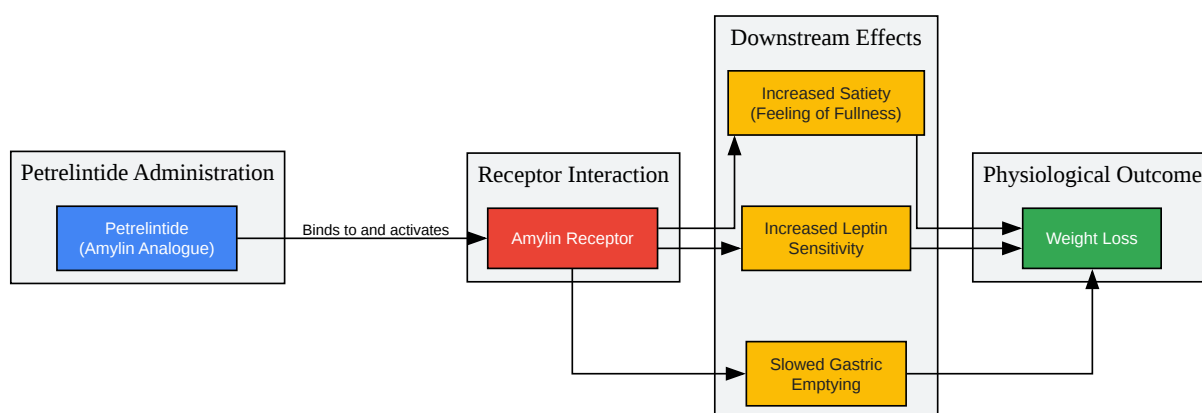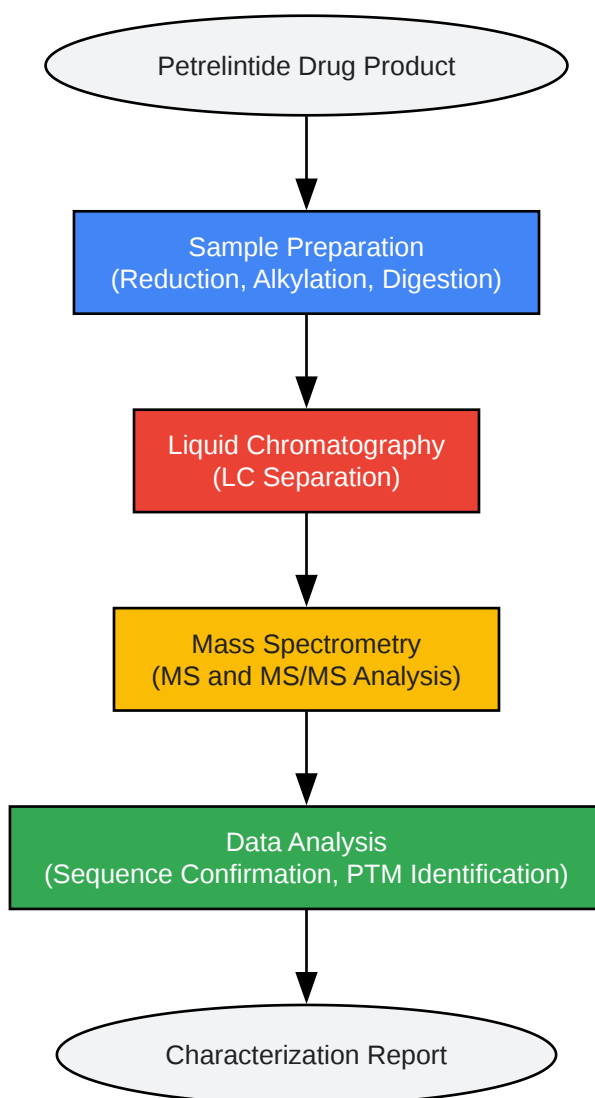

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Caption: **Petrelintide** signaling pathway.

Mass Spectrometry-Based Characterization Workflow

A typical workflow for the characterization of **Petrelintide** using mass spectrometry involves several key stages, from sample preparation to data analysis.

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         Petrelintide Drug Product
                     │
                     ▼
         Sample Preparation
    (Reduction, Alkylation, Digestion)
                     │
                     ▼
         Liquid Chromatography
             (LC Separation)
                     │
                     ▼
           Mass Spectrometry
         (MS and MS/MS Analysis)
                     │
                     ▼
            Data Analysis
   (Sequence Confirmation, PTM Identification)
                     │
                     ▼
         Characterization Report
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